

The Trinucleotide UpApU: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: UpApU

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Abstract

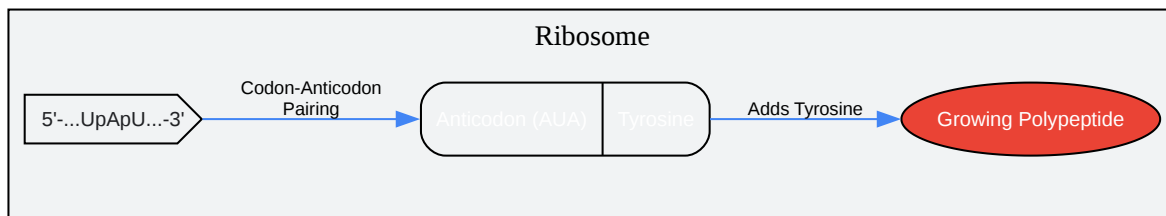
This technical guide provides a comprehensive overview of the trinucleotide Uridylyl-(3'→5')-adenylyl-(3'→5')-uridine (**UpApU**). It details its initial discovery as a key component of the genetic code and presents a detailed methodology for its chemical synthesis using modern solid-phase phosphoramidite chemistry. This document includes structured data on the synthesis process, detailed experimental protocols, and visualizations of the synthetic workflow and its biological role.

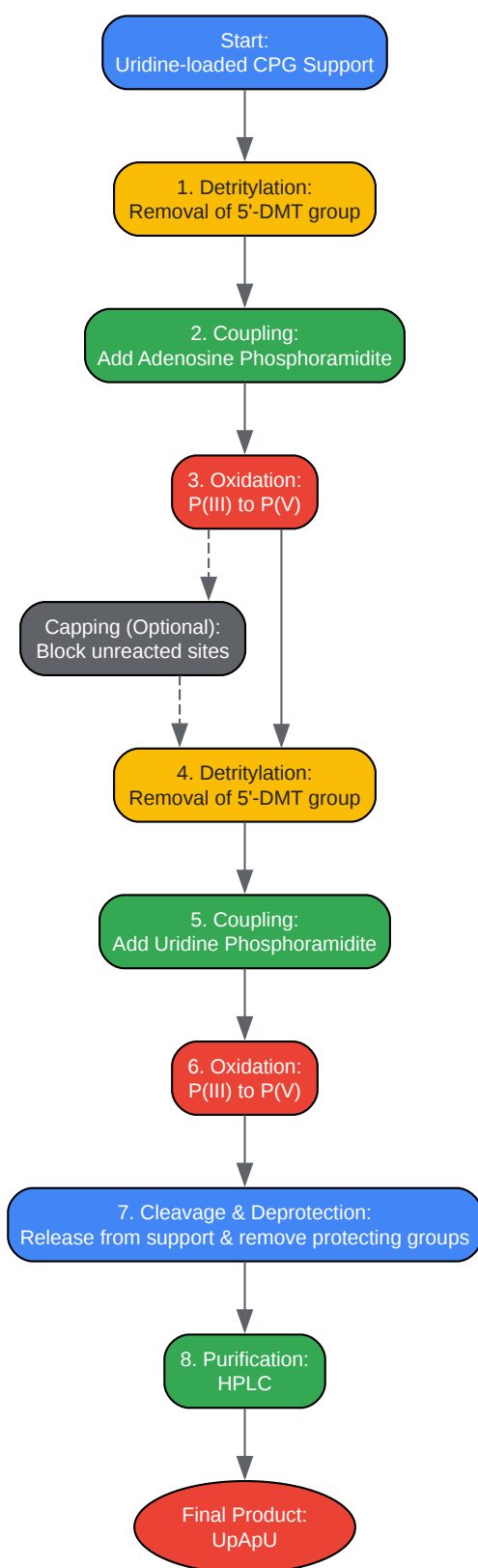
Discovery and Biological Significance

The discovery of **UpApU**, also denoted as UAU, is intrinsically linked to the monumental effort of deciphering the genetic code in the mid-20th century. Through a series of elegant experiments, researchers, including Nobel laureate Har Gobind Khorana, systematically synthesized short RNA sequences and observed the amino acids they coded for. It was established that **UpApU** serves as a codon for the amino acid Tyrosine.[1] This fundamental role places **UpApU** at the heart of protein synthesis, where it is recognized by the corresponding anticodon on a transfer RNA (tRNA) molecule within the ribosome, ensuring the correct incorporation of Tyrosine into a growing polypeptide chain.[2][3][4][5] Beyond this primary role in translation, extensive research has not implicated **UpApU** in other specific cellular signaling pathways. Its significance lies in its foundational role in gene expression.

Role in Protein Synthesis

The central function of **UpApU** is its participation in the translation of genetic information. The process, occurring on the ribosome, involves the specific recognition of the **UpApU** codon on the messenger RNA (mRNA) by the anticodon of a Tyrosine-carrying tRNA. This interaction ensures the fidelity of protein synthesis.





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